

4-Chloro-N-(octan-2-yl)aniline structural analysis

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Compound of Interest

Compound Name: 4-Chloro-N-(octan-2-yl)aniline

CAS No.: 646026-89-3

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Technical Whitepaper: Structural Elucidation and Stereochemical Analysis of **4-Chloro-N-(octan-2-yl)aniline**

Executive Summary

This technical guide provides a comprehensive structural analysis of **4-Chloro-N-(octan-2-yl)aniline**, a secondary aromatic amine serving as a critical model for lipophilic N-alkylated anilines in medicinal chemistry. This molecule presents specific analytical challenges: a para-substituted aromatic core, a lipophilic octyl tail, and, most critically, a chiral center at the C2 position of the alkyl chain.

This document outlines the validated pathway for its synthesis via reductive amination, establishes the spectroscopic "fingerprint" for structural confirmation, and defines the protocol for the resolution of its R and S enantiomers—a mandatory step for biological assays where stereospecificity dictates potency.

Molecular Architecture & Physicochemical Profile

Before initiating wet-lab protocols, the researcher must understand the molecule's fundamental properties to predict solubility and ionization behavior.

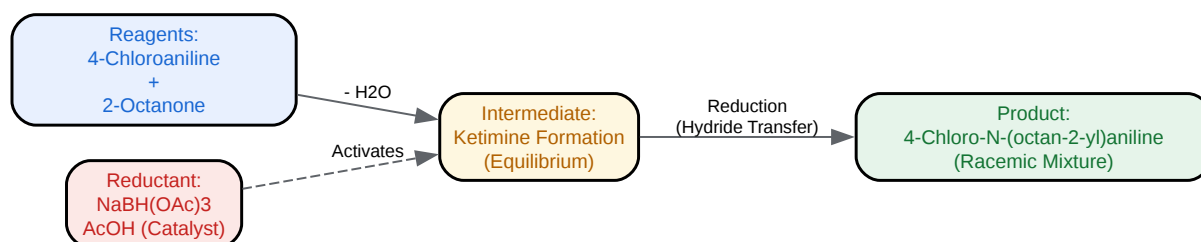
Property	Value / Description	Analytical Implication
IUPAC Name	4-Chloro-N-(octan-2-yl)aniline	Target Analyte
Molecular Formula	C ₁₄ H ₂₂ ClN	MW: 239.79 g/mol
Chiral Center	C2 of the octyl chain	Requires Chiral HPLC for resolution
LogP (Predicted)	~5.2 ± 0.4	Highly Lipophilic; requires non-polar solvents (Hexane/EtOAc)
pKa (Base)	~3.8 - 4.2	Weak base; protonates only in strong acid (e.g., TFA, HCl)
Physical State	Viscous Oil / Low-melting Solid	Difficult to crystallize; purification via chromatography preferred

Synthetic Pathway: Reductive Amination[1][2][3]

To ensure a self-validating analytical standard, we synthesize the compound using Sodium Triacetoxyborohydride (NaBH(OAc)₃). This reagent is preferred over NaBH₄ or NaCNBH₃ for its selectivity toward imines, preventing the reduction of the ketone starting material and minimizing toxic byproducts.

Mechanism & Workflow

The synthesis involves the condensation of 4-chloroaniline with 2-octanone to form a ketimine intermediate, which is reduced in situ.



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Figure 1: Reductive amination pathway. The use of $\text{NaBH}(\text{OAc})_3$ allows for a "one-pot" synthesis where the imine is reduced faster than the ketone.

Experimental Protocol (Self-Validating)

- Imine Formation: Dissolve 4-chloroaniline (1.0 eq) and 2-octanone (1.2 eq) in 1,2-Dichloroethane (DCE). Add Acetic Acid (1.5 eq) to catalyze imine formation.
- Reduction: Add $\text{NaBH}(\text{OAc})_3$ (1.5 eq) portion-wise over 30 minutes. Stir at room temperature for 12–16 hours.
 - Validation Point: Monitor by TLC (Hexane/EtOAc 9:1). The disappearance of the aniline spot ($R_f \sim 0.3$) and appearance of a less polar spot ($R_f \sim 0.6$) confirms conversion.
- Quench & Workup: Quench with sat. NaHCO_3 ($\text{pH} > 8$). Extract with DCM.
- Purification: Flash Column Chromatography (Silica Gel, 0-10% EtOAc in Hexane).

Spectroscopic Elucidation (The "Fingerprint")

Structural confirmation relies on three orthogonal datasets: NMR (connectivity), MS (composition), and IR (functional groups).

A. Nuclear Magnetic Resonance (^1H NMR)

Solvent: CDCl_3 , 400 MHz

- Aromatic Region (AA'BB' System):

- δ 7.10 (d, $J=8.8$ Hz, 2H): Protons ortho to Chlorine (deshielded by inductive effect).
- δ 6.50 (d, $J=8.8$ Hz, 2H): Protons ortho to Nitrogen (shielded by resonance donation).
- The Chiral Handle (C2-H):
 - δ 3.45 (multiplet, 1H): The methine proton at the chiral center. It couples with the C1-methyl and C3-methylene.
- Alkyl Chain:
 - δ 1.18 (d, $J=6.5$ Hz, 3H): The methyl doublet at C1. Critical diagnostic for N-alkylation at the 2-position.
 - δ 1.2–1.5 (m, 10H): Methylene envelope.
 - δ 0.88 (t, 3H): Terminal methyl group.
- Amine Proton:
 - δ 3.60 (broad s, 1H): Exchangeable N-H proton.

B. Mass Spectrometry (MS)

- Technique: ESI+ or APCI.
- Molecular Ion: $[M+H]^+ = 240.15$.
- Isotope Pattern: A distinct 3:1 ratio between m/z 240 and 242 is observed due to the ^{35}Cl and ^{37}Cl natural abundance. This confirms the presence of the chlorine atom.

Stereochemical Resolution (Chiral HPLC)

Since the synthesis yields a racemic mixture (50:50 R/S), separating the enantiomers is essential for biological evaluation.

Method Development Strategy

We utilize Polysaccharide-based Chiral Stationary Phases (CSPs).[1] The "Amylose tris(3,5-dimethylphenylcarbamate)" phase (e.g., Chiralpak AD-H) is the gold standard for N-alkyl anilines due to the π - π interactions available with the aniline ring.

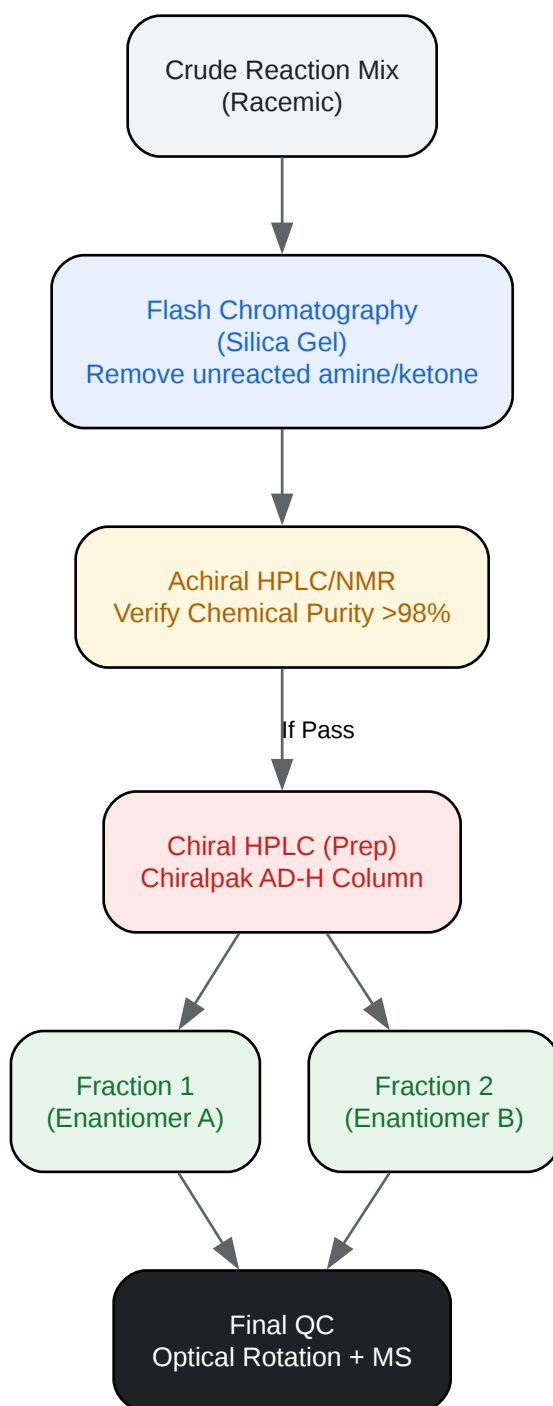
Chiral HPLC Protocol

- Column: Chiralpak AD-H (4.6 x 250 mm, 5 μ m).
- Mobile Phase: n-Hexane : Isopropanol (98:2 v/v).
 - Note: High hexane content is required due to the lipophilicity of the octyl chain.
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV at 254 nm.
- Expected Result: Baseline separation (Resolution $R_s > 2.0$).
 - Peak 1 (RT ~6.5 min): Enantiomer A (e.g., R-isomer).
 - Peak 2 (RT ~8.2 min): Enantiomer B (e.g., S-isomer).

(Note: Absolute configuration must be assigned via X-ray crystallography or optical rotation comparison with known standards).

Analytical Workflow Diagram

This diagram illustrates the decision logic for processing the crude reaction mixture into a validated, enantiopure sample.



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Figure 2: Analytical workflow from crude synthesis to enantiopure validation.

References

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